

Essential Safety and Disposal Guidelines for L-817818

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Compound of Interest

Compound Name: L-817818
Cat. No.: B15619164

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This document provides crucial safety and logistical information for the handling and disposal of **L-817818**, a potent and selective somatostatin sst5 receptor agonist. The following procedures are based on general laboratory safety protocols for handling chemical compounds. Researchers, scientists, and drug development professionals should always consult their institution's specific safety guidelines and local regulations in conjunction with this information.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **L-817818** is provided below. This information is essential for a comprehensive understanding of the compound for safe handling and storage.

Property	Value
Chemical Formula	C ₃₃ H ₃₆ N ₄ O ₃
Molecular Weight	536.68 g/mol
CAS Number	217480-27-8
Appearance	Crystalline solid
Purity	99.80%

Storage and Handling

Proper storage and handling are critical to maintain the integrity of **L-817818** and to ensure the safety of laboratory personnel.

Condition	Temperature	Duration	Special Instructions
Short Term Storage	0 - 4 °C	Days to Weeks	Dry and dark environment.
Long Term Storage	-20 °C	Months to Years	Dry and dark environment.
In Solvent	-80 °C	Up to 6 months	Protect from light, store under nitrogen. [1]
-20 °C	Up to 1 month	Protect from light, store under nitrogen. [1]	
Shipping	Ambient Temperature	As required	Shipped as a non-hazardous chemical. [2]

Handling Precautions:

- Use appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of any dust or aerosols.
- Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.
- Prevent repeated freeze-thaw cycles of solutions to maintain product stability.^[1]

Proper Disposal Procedures for L-817818

As no specific disposal instructions from the manufacturer are available, the following guidelines are based on standard procedures for the disposal of chemical and biological waste. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific protocols and to comply with all local, state, and federal regulations.

Experimental Protocols for Waste Segregation

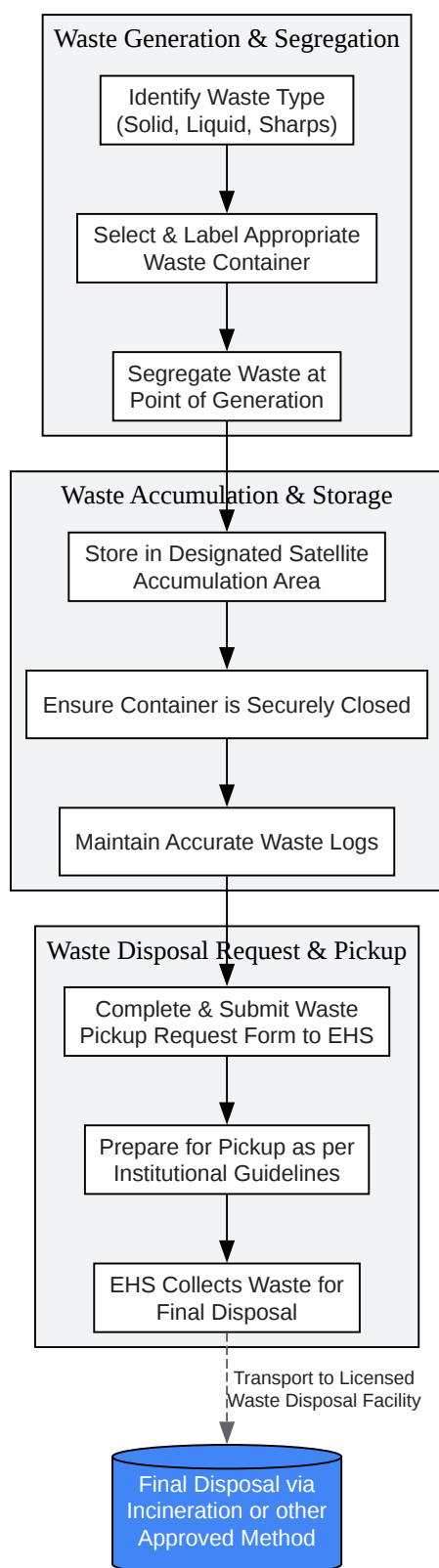
Proper segregation of waste at the point of generation is the first and most critical step in the disposal process.

- **Identify Waste Streams:** Determine if the waste is considered hazardous, chemical, or biological. Waste containing **L-817818** should be treated as chemical waste.
- **Select Appropriate Waste Containers:** Use clearly labeled, leak-proof containers designated for chemical waste.
- **Labeling:** All waste containers must be accurately labeled with the full chemical name ("**L-817818**"), concentration, and any other components in the waste mixture. Do not use abbreviations or chemical formulas.
- **Segregation:**
 - **Solid Waste:** Unused or expired **L-817818** powder, contaminated gloves, weigh boats, and other solid materials should be placed in a designated solid chemical waste container.

- Liquid Waste: Solutions containing **L-817818** should be collected in a designated liquid chemical waste container. Do not mix with incompatible waste streams.
- Sharps Waste: Needles, syringes, or other sharps contaminated with **L-817818** must be disposed of in a designated sharps container for chemical waste.

Disposal Workflow

The following diagram outlines the general workflow for the proper disposal of **L-817818** waste.



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General workflow for the disposal of **L-817818** waste.

Disclaimer

The information provided in this document is intended for guidance purposes only and is based on general laboratory safety principles. It is not a substitute for a formal safety review or for the specific disposal guidelines provided by your institution and local regulatory bodies. Always prioritize your institution's EHS protocols and adhere to all applicable regulations for the disposal of chemical waste.

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References

- [1. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [2. medkoo.com](https://www.medkoo.com) [[medkoo.com](https://www.medkoo.com)]
- To cite this document: BenchChem. [Essential Safety and Disposal Guidelines for L-817818]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15619164/docs#essential-safety-and-disposal-guidelines-for-l-817818>]

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